

Application Notes and Protocols for Studying Sphingosine (d18:1(14Z)) Activity

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Compound of Interest

Compound Name: Sphingosine (d18:1(14Z))

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for investigating the biological activity of **Sphingosine (d18:1(14Z))**, an atypical sphingolipid.[1] Given the limited specific data on this isomer, the following protocols are adapted from established methods for studying common sphingolipids and are designed to enable the characterization of its unique properties.

Introduction to Sphingosine and its Atypical (14Z) Isomer

Sphingolipids are a class of lipids that serve as both structural components of cell membranes and as critical signaling molecules in a variety of cellular processes, including proliferation, differentiation, apoptosis, and inflammation.[2][3][4] The central sphingolipid, ceramide, can be metabolized to sphingosine, which in turn can be phosphorylated by sphingosine kinases (SphK1 and SphK2) to form sphingosine-1-phosphate (S1P).[3][5][6] Often, sphingosine and ceramide promote cell cycle arrest and apoptosis, while S1P promotes cell survival and proliferation.[3][7]

The most commonly studied isomer of sphingosine is (2S,3R,4E)-2-amino-4-octadecene-1,3-diol, also known as sphingosine (d18:1).[4] **Sphingosine (d18:1(14Z))** is an atypical isomer with a cis double bond at the 14-15 position instead of the typical trans double bond at the 4-5 position.[1] This structural difference may lead to unique biological activities, including altered metabolism by sphingolipid enzymes and differential engagement of downstream signaling pathways. The following protocols provide a framework for elucidating the biological function of this novel sphingolipid.

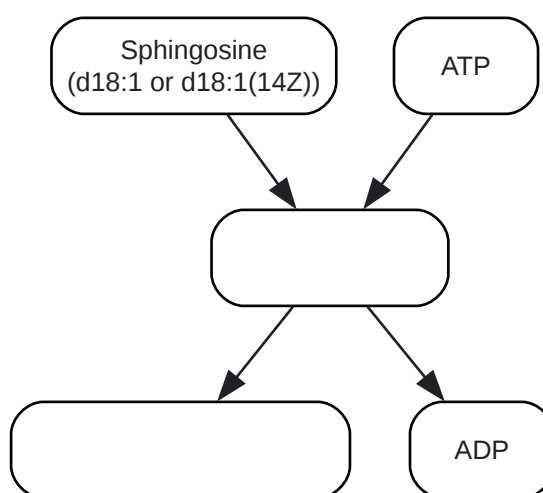
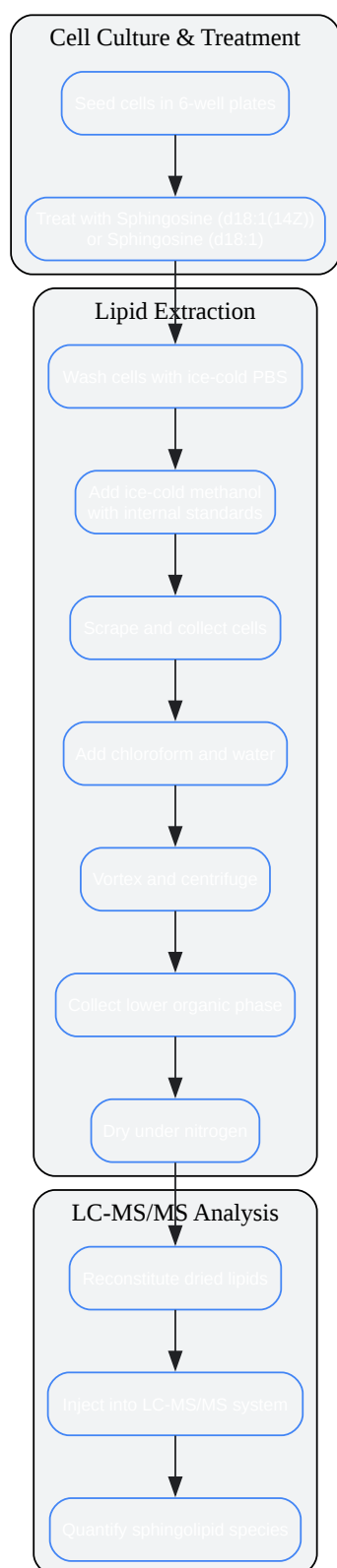
I. Comparative Analysis of Sphingosine (d18:1(14Z)) and Sphingosine (d18:1) Metabolism via LC-MS/MS

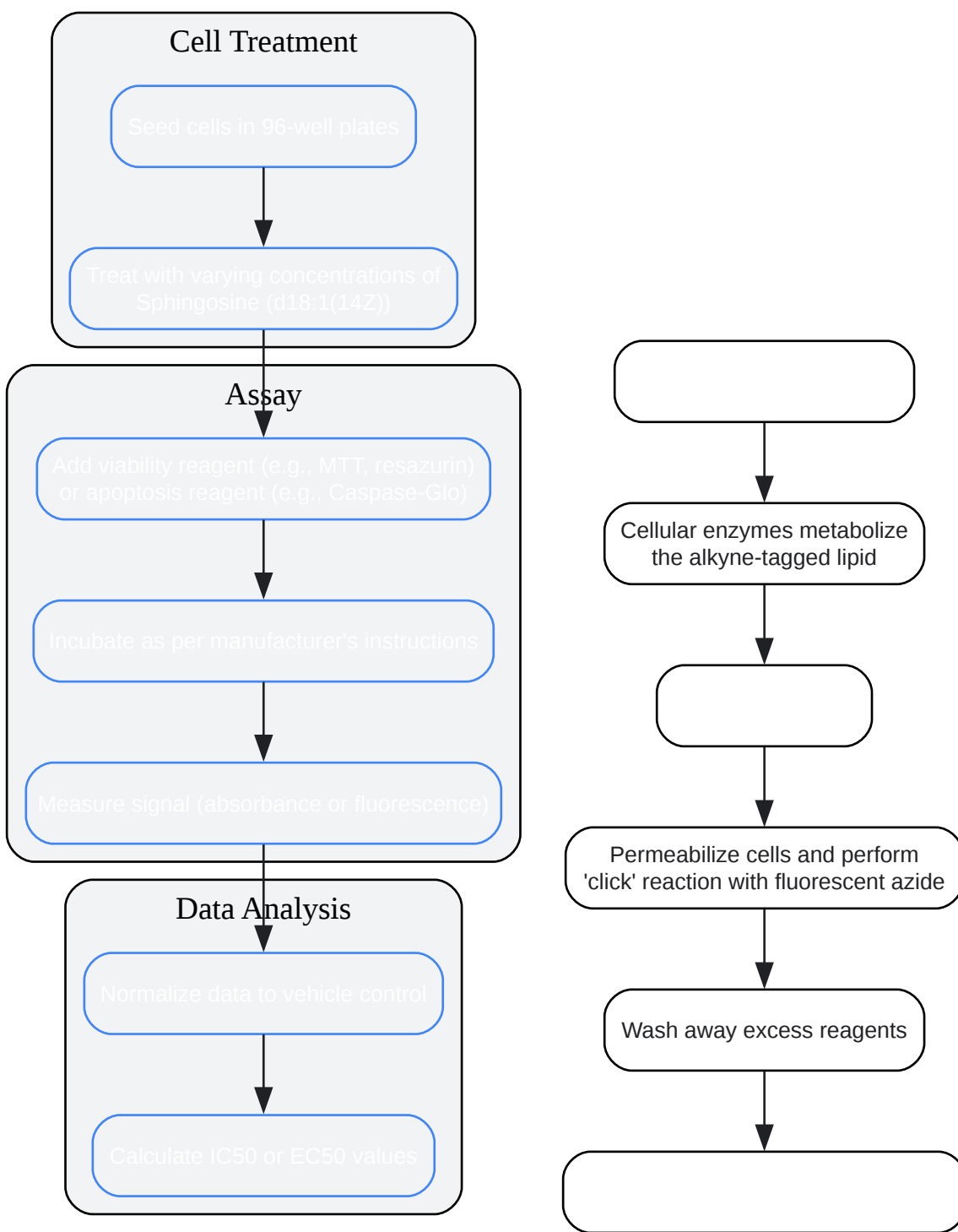
This protocol is designed to compare the cellular uptake and metabolism of the atypical **Sphingosine (d18:1(14Z))** with the well-characterized Sphingosine (d18:1). Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for accurate quantification of sphingolipid species.[2][7]

Experimental Objective

To determine if **Sphingosine (d18:1(14Z))** is metabolized by cells and to compare its metabolic fate to that of Sphingosine (d18:1). This will primarily assess its conversion to S1P and its acylation to ceramide.

Experimental Workflow





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